

Technical Dossier: The Hexapeptide Tyr-D-Ala-Gly-Phe-Leu-Arg

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dalargin*

Cat. No.: *B549230*

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals Subject: Structural and Physicochemical Characterization of the synthetic hexapeptide Tyr-D-Ala-Gly-Phe-Leu-Arg.

This document provides a detailed overview of the chemical structure and constituent components of the hexapeptide sequence Tyrosyl-D-Alanyl-Glycyl-Phenylalanyl-Leucyl-Arginine.

Structural Formula

The fundamental structure of this peptide is defined by the linear sequence of six amino acid residues linked by peptide bonds. A peptide bond is a covalent chemical bond formed when the carboxylic acid group of one amino acid reacts with the amino group of another, releasing a molecule of water in a dehydration synthesis reaction.^{[1][2][3][4]} By convention, the sequence is written starting with the N-terminus (the amino acid with the free amino group, Tyrosine) and ending with the C-terminus (the amino acid with the free carboxyl group, Arginine).^[2]

The complete structural formula for Tyr-D-Ala-Gly-Phe-Leu-Arg is presented below:

 Chemical structure of Tyr-D-Ala-Gly-Phe-Leu-Arg

Key Structural Features:

- N-Terminus: Tyrosine (Tyr)

- C-Terminus: Arginine (Arg)
- Stereochemistry: The alanine residue is in the D-configuration (D-Ala), which is a non-proteinogenic stereoisomer. Most amino acids in natural proteins are in the L-configuration. [5][6] This D-amino acid can significantly influence the peptide's secondary structure and its resistance to enzymatic degradation by proteases.
- Peptide Bonds: Five peptide bonds link the six amino acid residues. These bonds are planar and relatively rigid due to resonance stabilization.[3][7]

Constituent Amino Acid Properties

The overall physicochemical properties of the peptide are a composite of the properties of its constituent amino acid side chains. The table below summarizes key quantitative and qualitative data for each residue in the sequence.

Residue	Abbreviation	Structure of Side Chain (R-group)	Molecular Formula	Molecular Weight (g/mol)	Side Chain Classification
Tyrosine	Tyr, Y	-CH ₂ -(C ₆ H ₄)-OH	C ₉ H ₁₁ NO ₃	181.19	Polar, Aromatic[8][9]
D-Alanine	D-Ala, D-A	-CH ₃	C ₃ H ₇ NO ₂	89.09	Nonpolar, Aliphatic[5][10][11]
Glycine	Gly, G	-H	C ₂ H ₅ NO ₂	75.07	Nonpolar, Aliphatic[12][13][14]
Phenylalanine	Phe, F	-CH ₂ -(C ₆ H ₅)	C ₉ H ₁₁ NO ₂	165.19	Nonpolar, Aromatic[15][16]
Leucine	Leu, L	-CH ₂ -CH-(CH ₃) ₂	C ₆ H ₁₃ NO ₂	131.17	Nonpolar, Aliphatic[17][18][19]
Arginine	Arg, R	-(CH ₂) ₃ -NH-C(NH)NH ₂	C ₆ H ₁₄ N ₄ O ₂	174.20	Polar, Positively Charged (Basic)[20][21][22]

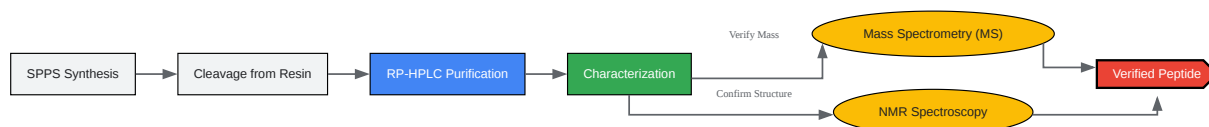
Experimental Protocols and Characterization

While this document does not cite specific experiments performed on this molecule, standard protocols for the synthesis and characterization of such a peptide are well-established.

- **Synthesis:** The peptide would typically be synthesized using Solid-Phase Peptide Synthesis (SPPS). This method involves sequentially adding protected amino acids to a growing peptide chain that is covalently attached to a solid resin support.

- **Purification:** Following cleavage from the resin, the crude peptide is purified, most commonly by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).
- **Characterization & Verification:** The identity and purity of the final product are confirmed using analytical techniques. Mass Spectrometry (e.g., ESI-MS or MALDI-TOF) is used to verify the molecular weight of the peptide. The exact sequence can be confirmed using tandem mass spectrometry (MS/MS). Nuclear Magnetic Resonance (NMR) spectroscopy can be employed to confirm the structure and determine its three-dimensional conformation in solution.

The workflow for a typical peptide synthesis and characterization process is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Standard workflow for synthetic peptide production and analysis.

Logical Structure of the Peptide Sequence

The linear arrangement of amino acids dictates the primary structure of the peptide. This sequence is the fundamental blueprint from which all higher-order structures and, consequently, biological functions are derived.



[Click to download full resolution via product page](#)

Linear sequence of amino acids in Tyr-D-Ala-Gly-Phe-Leu-Arg.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Peptide bond - Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. microbenotes.com [microbenotes.com]
- 4. What are the steps in peptide bond formation? | AAT Bioquest [aatbio.com]
- 5. Alanine - Wikipedia [en.wikipedia.org]
- 6. go.drugbank.com [go.drugbank.com]
- 7. Khan Academy [khanacademy.org]
- 8. aaep.bocsci.com [aaep.bocsci.com]
- 9. Tyrosine - Wikipedia [en.wikipedia.org]
- 10. D-Alanine [webbook.nist.gov]
- 11. D-Alanine [webbook.nist.gov]
- 12. byjus.com [byjus.com]
- 13. aaep.bocsci.com [aaep.bocsci.com]
- 14. Glycine: Structure, Properties, Uses & Formula | AESL [aakash.ac.in]
- 15. aaep.bocsci.com [aaep.bocsci.com]
- 16. DI-Phenylalanine | C₉H₁₁NO₂ | CID 994 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. Leucine: Structure, Functions & Key Roles in Chemistry [vedantu.com]
- 18. aaep.bocsci.com [aaep.bocsci.com]
- 19. Amino Acids - Leucine [biology.arizona.edu]
- 20. aaep.bocsci.com [aaep.bocsci.com]
- 21. researchgate.net [researchgate.net]
- 22. Arginine - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Technical Dossier: The Hexapeptide Tyr-D-Ala-Gly-Phe-Leu-Arg]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549230#structural-formula-of-tyr-d-ala-gly-phe-leu-arg]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com